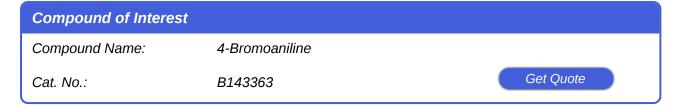


# Personal protective equipment for handling 4-Bromoaniline

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## **Essential Guide to Handling 4-Bromoaniline**

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromoaniline**. The following procedures detail the necessary personal protective equipment (PPE), operational plans for handling and storage, and protocols for spills and disposal.

## **Hazard Identification and Safety Data**

**4-Bromoaniline** is a hazardous substance that poses significant health risks. It is classified as harmful if swallowed, toxic in contact with skin, and may cause skin, eye, and respiratory irritation.[1][2][3][4] Prolonged or repeated exposure can lead to more severe health effects, including methemoglobinemia, which impairs the blood's ability to carry oxygen.[1][5] It is also considered toxic to aquatic life with long-lasting effects.[3][5][6]

Quantitative Hazard and Property Data



Property	Value	Source(s)
Acute Toxicity, Oral	LD50 Rat: 456 mg/kg	[6][7]
Acute Toxicity, Dermal	LD50 Rat: 536 mg/kg	[6][7]
Appearance	White to slightly yellow crystalline solid	[5][8]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN	[5]
Molecular Weight	172.02 g/mol	[5]
Melting Point	66-70°C	[5][9]
Boiling Point	230-243°C	[5][9]
UN Number	2811	[9][10]
Hazard Class	6.1 (Toxic solid)	[2][4][9]
Packing Group	III	[2][9]

# **Operational and Disposal Plan**

Adherence to the following procedural steps is mandatory to ensure safety when working with **4-Bromoaniline**.

### **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling **4-Bromoaniline** to prevent exposure.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.[2][11]
- Eye/Face Protection: Chemical safety goggles or a face shield must be worn.[2][11]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[2][11] For larger quantities or in case of a spill, a full suit may be required.[12]
- Respiratory Protection: All handling of solid 4-Bromoaniline should occur in a certified chemical fume hood to avoid inhalation of dust.[11][13] If a fume hood is not available or if



dust formation is likely, a NIOSH-approved respirator with a particulate filter is mandatory.[2] [11][12]

### **Handling and Storage Procedures**

Proper handling and storage are critical to maintaining the chemical's stability and preventing accidental exposure or reaction.

#### Handling:

- Always work in a well-ventilated area, preferably a chemical fume hood.[1][11][13]
- Avoid all contact with skin and eyes.[1][2]
- Do not breathe dust or vapors.[2][4][12]
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[1][2][11]
- Ground all equipment containing the material to prevent static discharge.[12]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][9]
- The substance is sensitive to light and air; store accordingly under inert gas if necessary.[1]
  [3]
- Keep away from incompatible materials such as strong oxidants, acids, acid anhydrides, acid chlorides, and chloroformates.[1][3][7][8]
- Store in a locked, secure area accessible only to authorized personnel.[3][13]

#### **Spill Management Protocol**

In the event of a spill, immediate and appropriate action must be taken.

- Evacuate: Evacuate all non-essential personnel from the spill area.[4]
- Ventilate: Ensure the area is well-ventilated.[4][11]



- Contain: Prevent the spill from spreading or entering drains.[11][13]
- Cleanup:
  - Wear all required PPE, including respiratory protection.[4]
  - For solid spills, carefully sweep or scoop the material into a designated, labeled container for hazardous waste. Avoid generating dust.[2][4][11]
  - For spills dissolved in a solvent, absorb with inert material such as clay or diatomaceous earth and place in the waste container. [2][4]
  - Clean the spill area thoroughly with soap and water.[11]
  - Collect all cleanup materials in a sealed container and dispose of them as hazardous waste.[11]

### **Disposal Plan**

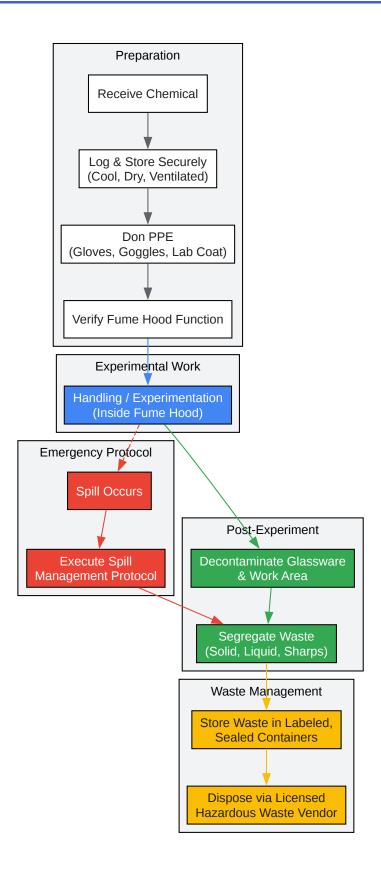
Disposal of **4-Bromoaniline** and any contaminated materials must be treated as hazardous waste.

- Waste Collection: Collect all waste containing 4-Bromoaniline (including contaminated PPE and cleanup materials) in a designated, compatible, and clearly labeled hazardous waste container.[11] The label must include "Hazardous Waste" and the chemical name.[11]
- Storage of Waste: Store waste containers in a secure, cool, dry, and well-ventilated area, away from incompatible materials.[11]
- Disposal: Arrange for disposal through a licensed and certified hazardous waste disposal company.[3][11] Do not dispose of down the sink or in general trash.[10] Provide the disposal company with the Safety Data Sheet (SDS).[11]

## Safe Handling Workflow

The following diagram outlines the logical workflow for handling **4-Bromoaniline** from receipt to final disposal.





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